

Characterization of Ethyltriphenylphosphonium Bromide by Mass Spectrometry: A Comparative Guide

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Compound of Interest

Compound Name: *Ethyltriphenylphosphonium bromide*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the mass spectrometric characterization of **Ethyltriphenylphosphonium bromide** and its alternatives. The data presented herein is intended to assist researchers in identifying and characterizing these compounds in various experimental settings.

Mass Spectrometric Data Comparison

The following table summarizes the mass spectrometry data for **Ethyltriphenylphosphonium bromide** and two common alternatives: **Methyltriphenylphosphonium bromide** and **Tetraphenylphosphonium bromide**. The data for **Ethyltriphenylphosphonium bromide** is predicted based on the analysis of its analogs, as publicly available experimental spectra are limited.

Compound	Molecular Formula	Molecular Weight (g/mol)	Ionization Mode	Parent Ion (m/z)	Major Fragment Ions (m/z)
Ethyltriphenyl phosphonium bromide	C ₂₀ H ₂₀ BrP	371.25	ESI (+)	291.13 [M-Br] ⁺	262 ([M-Br-C ₂ H ₅] ⁺), 183 ([C ₁₂ H ₈ P] ⁺), 108 ([C ₆ H ₅ P] ⁺)
Methyltriphenylphosphonium bromide	C ₁₉ H ₁₈ BrP	357.22	EI	277 [M-Br] ⁺	262 ([M-Br-CH ₃] ⁺), 183 ([C ₁₂ H ₈ P] ⁺), 152 ([C ₁₂ H ₈] ⁺), 108 ([C ₆ H ₅ P] ⁺) ^[1]
Tetraphenylphosphonium bromide	C ₂₄ H ₂₀ BrP	419.29	ESI-QTOF (+)	339.13 [M-Br] ⁺	262 ([M-Br-C ₆ H ₅] ⁺), 183 ([C ₁₂ H ₈ P] ⁺), 152 ([C ₁₂ H ₈] ⁺) ^[2]

Experimental Protocols

The following protocols describe the general methodologies for the mass spectrometric analysis of phosphonium salts.

Sample Preparation

- Dissolution: Dissolve the phosphonium salt sample in a suitable solvent (e.g., methanol, acetonitrile, or a mixture of methanol/water) to a concentration of approximately 1 mg/mL.
- Dilution: Dilute the stock solution to a final concentration of 1-10 µg/mL using the same solvent system.

- **Filtration (Optional):** If any particulate matter is visible, filter the final solution through a 0.22 μm syringe filter to prevent clogging of the MS instrument.

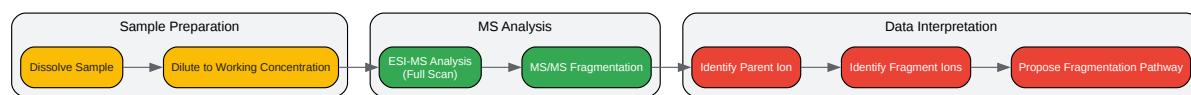
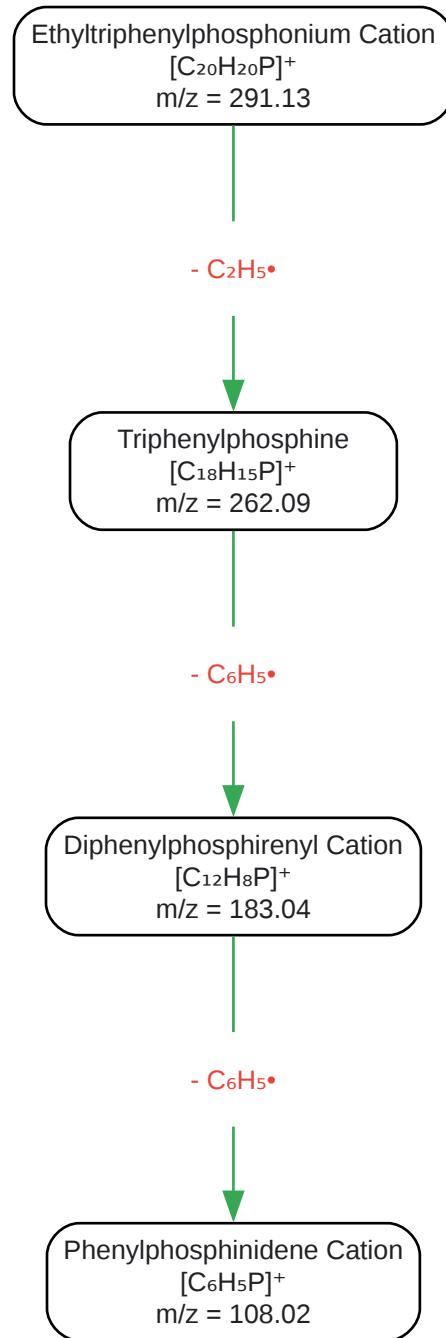
Mass Spectrometry Analysis (ESI-MS)

- **Instrumentation:** A quadrupole time-of-flight (Q-TOF) or a triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source is recommended.
- **Ionization Mode:** Positive ion mode is typically used for the analysis of phosphonium salts as they readily form positive ions.
- **Infusion:** The sample can be introduced into the mass spectrometer via direct infusion using a syringe pump at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- **Instrument Parameters (Typical):**
 - Capillary Voltage: 3.5 - 4.5 kV
 - Cone Voltage: 20 - 40 V
 - Source Temperature: 100 - 150 °C
 - Desolvation Temperature: 250 - 350 °C
 - Desolvation Gas Flow: 600 - 800 L/hr
 - Collision Energy (for MS/MS): A ramp of collision energies (e.g., 10-40 eV) should be applied to induce fragmentation and obtain detailed structural information.

Fragmentation Pathway of Ethyltriphenylphosphonium Bromide

The fragmentation of the Ethyltriphenylphosphonium cation ($[\text{C}_{20}\text{H}_{20}\text{P}]^+$) in the gas phase is expected to proceed through the loss of neutral molecules. The primary fragmentation pathways are visualized in the following diagram.

Predicted Fragmentation Pathway of Ethyltriphenylphosphonium Cation

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